

An In-depth Technical Guide to the Safe Handling of 2,5-Dibromotoluene

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Compound of Interest

Compound Name: 2,5-Dibromotoluene

Cat. No.: B165575

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **2,5-Dibromotoluene** (CAS No. 615-59-8), a key intermediate in various chemical syntheses. Adherence to these protocols is crucial for ensuring a safe laboratory environment and minimizing potential exposure risks.

Hazard Identification and Classification

2,5-Dibromotoluene is classified as a hazardous substance.^[1] The primary hazards associated with this chemical are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3]} It is important to note that while most suppliers classify this chemical as hazardous, some sources may indicate it as not classified.^[4] Therefore, it is prudent to handle it with care at all times.

GHS Hazard Classification:

- Skin Corrosion/Irritation: Category 2^{[1][3]}
- Serious Eye Damage/Eye Irritation: Category 2^{[1][3]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)^{[1][3]}

Signal Word: Warning^[1]

Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **2,5-Dibromotoluene** is essential for its safe handling and storage.

Property	Value	Source
CAS Number	615-59-8	[1][2][4]
Molecular Formula	C7H6Br2	[2][3]
Molecular Weight	249.93 g/mol	[3][5]
Appearance	Colorless to yellowish liquid	[2][4][6]
Odor	Aromatic	[2]
Melting Point	5-6 °C	[6]
Boiling Point	135-136 °C @ 35 mmHg	[6]
Density	1.815 g/mL at 25 °C	[4]
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Immiscible with water.[4] Sparingly soluble in chloroform and slightly soluble in ethyl acetate.[6]	
Vapor Density	8.62	[7]

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when working with **2,5-Dibromotoluene**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent skin and eye contact.

PPE	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. [7] [8]	Protects against splashes that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, nitrile, neoprene). [7] [8] Lab coat and appropriate protective clothing to prevent skin exposure. [7]	Prevents skin irritation upon contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator with an appropriate filter cartridge (e.g., type ABEK) should be used if ventilation is inadequate or for prolonged exposure. [7]	Protects against respiratory irritation from inhaling vapors.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not breathe vapors or mist.[\[1\]](#)

- Wash hands thoroughly after handling.[1][7]
- Keep away from heat, sparks, and open flames.[4]
- Use only non-sparking tools.
- Take precautionary measures against static discharge.[9]

Storage Procedures

- Store in a tightly closed container.[1][7]
- Keep in a cool, dry, and well-ventilated area.[1][7]
- Store away from incompatible materials such as strong bases and oxidizing agents.[1][7]
- Store locked up.[1]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][7] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1][7]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes.[1][7] Remove contaminated clothing and shoes.[7] Get medical attention if skin irritation occurs.[1]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1][7] If not breathing, give artificial respiration.[2][7] If breathing is difficult, give oxygen.[7] Call a poison center or doctor if you feel unwell.[1]
Ingestion	Do NOT induce vomiting.[7] If the person is conscious, rinse their mouth with water and drink plenty of water.[1][2][7] Never give anything by mouth to an unconscious person.[7] Seek immediate medical attention.[7]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

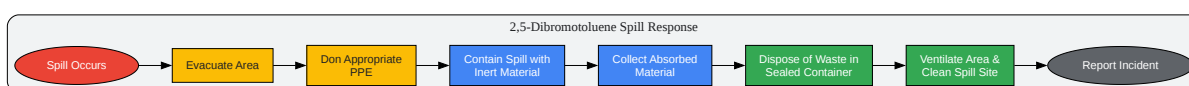
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3.2).[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, sewers, or waterways.[1][4]
- Methods for Containment and Cleaning Up: Absorb the spill with an inert material (e.g., dry sand, earth, vermiculite).[4][7] Collect the absorbed material and place it into a suitable, closed container for disposal.[1] Ventilate the area and wash the spill site after material pickup is complete.

Disposal Considerations

Dispose of **2,5-Dibromotoluene** and its containers in accordance with local, regional, and national regulations.[1] Do not dispose of it into the environment.[1]

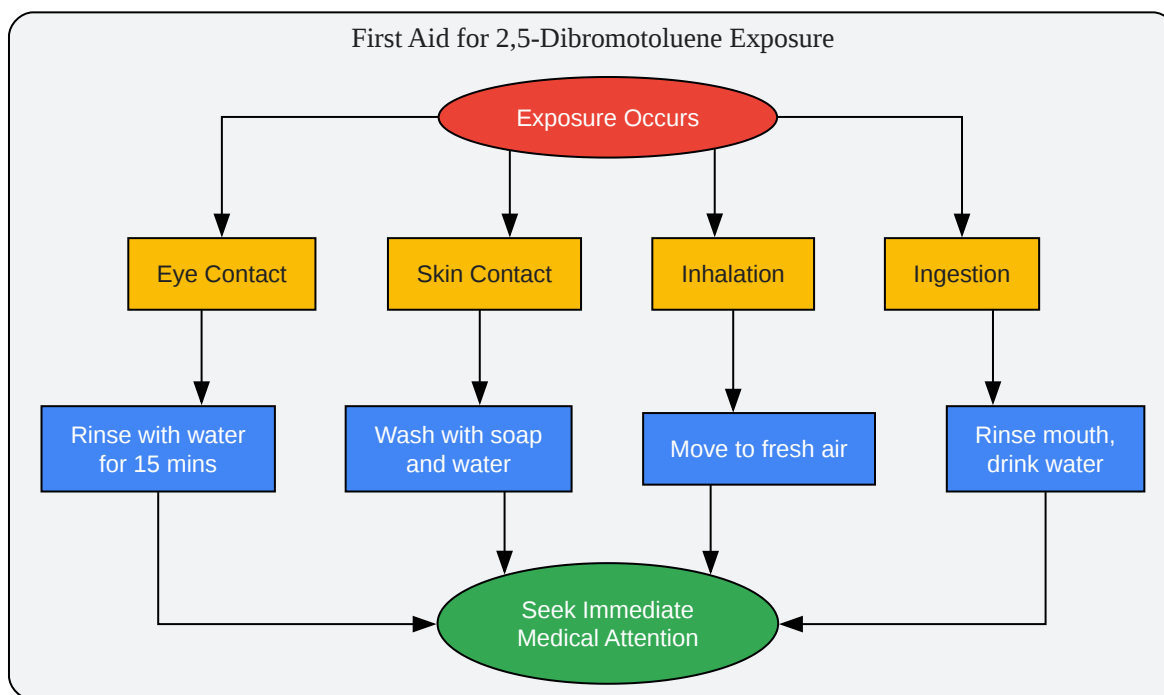
Visual Workflow Guides

The following diagrams illustrate key safety and emergency workflows.



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Caption: Workflow for responding to a **2,5-Dibromotoluene** spill.



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Caption: First aid procedures for different routes of exposure.

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